

An In-depth Technical Guide to 2-Bromobenzohydrazide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromobenzohydrazide

CAS No.: 29418-67-5

Cat. No.: B1329780

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-bromobenzohydrazide**, a key chemical intermediate in the development of novel therapeutic agents. This document outlines its chemical identity, physicochemical properties, a detailed synthesis protocol, and an exploration of its biological significance as a scaffold for bioactive molecules.

Chemical Identity and Properties

2-Bromobenzohydrazide is a substituted aromatic hydrazine derivative. Its core structure is utilized in the synthesis of a variety of compounds with potential pharmacological activities.

Table 1: Chemical Identifiers for **2-Bromobenzohydrazide**

Identifier	Value
IUPAC Name	2-bromobenzohydrazide[1]
CAS Number	29418-67-5[1]
Molecular Formula	C ₇ H ₇ BrN ₂ O[1]
InChI Key	PQNLAYLOCZKPIY-UHFFFAOYSA-N[1]
SMILES	C1=CC=C(C(=C1)C(=O)NN)Br[1]

Table 2: Physicochemical Properties of **2-Bromobenzohydrazide**

Property	Value	Source
Molecular Weight	215.05 g/mol	PubChem
Melting Point	149.5-155.5 °C	Thermo Fisher Scientific
Appearance	White to pale cream crystals or powder	Thermo Fisher Scientific
LogP	0.26	SIELC Technologies

Synthesis of 2-Bromobenzohydrazide

The synthesis of **2-bromobenzohydrazide** is most commonly achieved through the hydrazinolysis of a 2-bromobenzoic acid ester, typically methyl 2-bromobenzoate, with hydrazine hydrate. This method is a standard procedure for the formation of hydrazides.

Experimental Protocol: Synthesis from Methyl 2-Bromobenzoate

This protocol describes a general procedure for the synthesis of **2-bromobenzohydrazide**.

Materials:

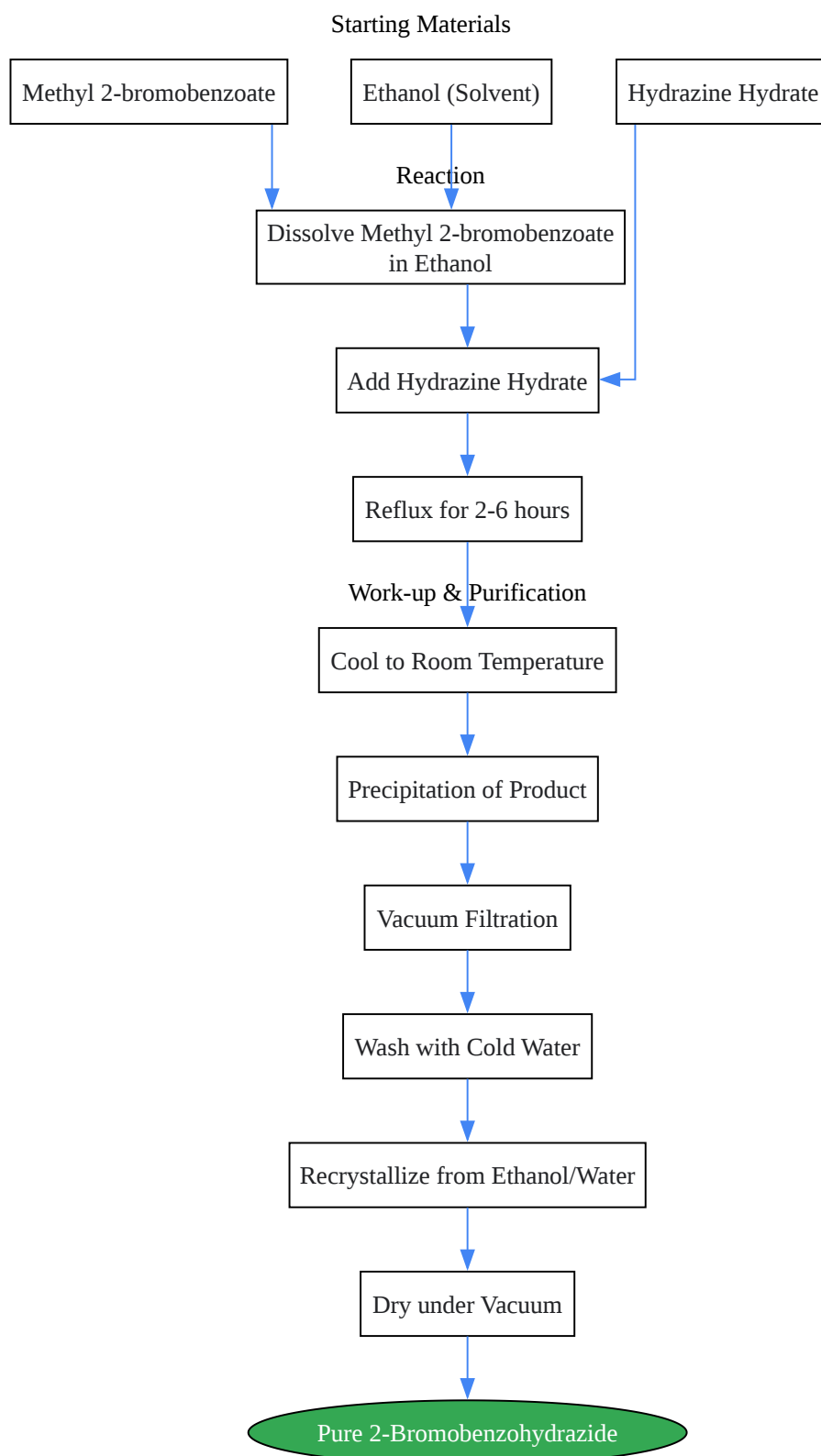
- Methyl 2-bromobenzoate

- Hydrazine hydrate (80-100% solution)
- Ethanol (or another suitable alcohol solvent)
- Distilled water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer
- Filtration apparatus (Büchner funnel)
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve methyl 2-bromobenzoate in a suitable amount of ethanol. A typical concentration is in the range of 1-2 M.
- **Addition of Hydrazine Hydrate:** To the stirred solution, add a molar excess of hydrazine hydrate (typically 2 to 5 equivalents). The addition may be exothermic, so it should be done cautiously, potentially in an ice bath if the reaction is vigorous.
- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 2-6 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting ester.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The product, **2-bromobenzohydrazide**, will often precipitate out of the solution. If not, the volume of the solvent can be reduced under vacuum to induce precipitation.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold distilled water to remove any unreacted hydrazine hydrate and other water-soluble impurities.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield pure **2-bromobenzohydrazide**.

- Drying: Dry the purified product under vacuum to remove any residual solvent.



[Click to download full resolution via product page](#)

Synthesis Workflow for **2-Bromobenzohydrazide**

Biological Activity and Significance

While specific quantitative data on the biological activity of **2-bromobenzohydrazide** is limited in publicly available literature, the benzohydrazide scaffold is a well-established pharmacophore in medicinal chemistry. Numerous derivatives of **2-bromobenzohydrazide** have been synthesized and evaluated for a range of biological activities.

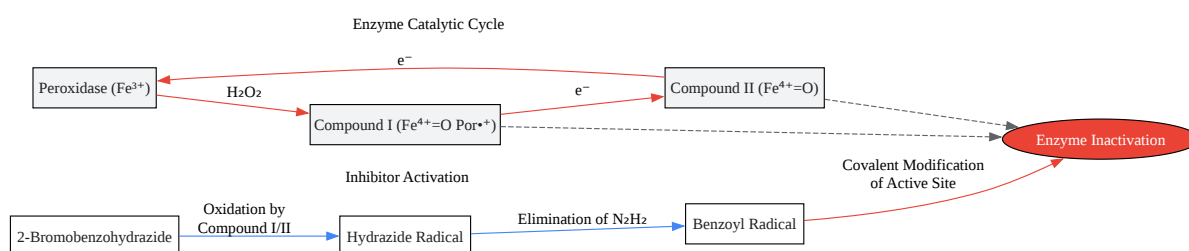
Table 3: Reported Biological Activities of Benzohydrazide Derivatives

Activity	Description
Antimicrobial	Benzylidene hydrazides, including those with chloro and nitro substitutions, have shown in vitro antibacterial and antifungal activities.[2]
Antifungal	Acyldiazone derivatives have been investigated as inhibitors of fungal sphingolipid synthesis, with some showing potent activity against clinically relevant fungal strains.
Enzyme Inhibition	Aryldiazides, including benzhydrazide, are known to be inhibitors of enzymes such as horseradish peroxidase.[3] This suggests that 2-bromobenzohydrazide and its derivatives may also act as enzyme inhibitors.
Anti-nematode	A derivative of 2-bromobenzohydrazide, N'-{4-[(benzoyloxy)imino]-cyclohexa-2,5-dien-1-ylidene}-2-bromobenzohydrazide, has demonstrated excellent anti-nematode activity.[4]

The primary role of **2-bromobenzohydrazide** in drug development is as a versatile starting material for the synthesis of more complex molecules with enhanced biological activities. The bromo-substituent provides a handle for further chemical modifications, such as cross-coupling reactions, allowing for the creation of diverse chemical libraries for screening.

Proposed Mechanism of Action: Enzyme Inhibition

One of the potential mechanisms of action for benzohydrazide derivatives is through enzyme inhibition. For instance, the inhibition of horseradish peroxidase by benzhydrazide involves the oxidation of the hydrazide by the enzyme's catalytic intermediates, leading to the formation of a reactive benzoyl radical that can covalently modify the enzyme's active site.[3]



[Click to download full resolution via product page](#)

Proposed Peroxidase Inhibition by **2-Bromobenzohydrazide**

Conclusion

2-Bromobenzohydrazide is a valuable chemical entity for researchers and professionals in the field of drug development. Its straightforward synthesis and the versatile reactivity of its chemical structure make it an important building block for the creation of novel compounds with a wide spectrum of potential therapeutic applications. Further investigation into the specific biological activities of **2-bromobenzohydrazide** itself, as well as the continued exploration of its derivatives, holds promise for the discovery of new and effective drugs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 2-Bromobenzohydrazide | C7H7BrN2O | CID 101460 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Benzylidene/2-chlorobenzylidene hydrazides: synthesis, antimicrobial activity, QSAR studies and antiviral evaluation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Mechanism of horseradish peroxidase inactivation by benzhydrazide: a critical evaluation of arylhydrazides as peroxidase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. biointerfaceresearch.com \[biointerfaceresearch.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromobenzohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329780/docs#an-in-depth-technical-guide-to-2-bromobenzohydrazide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)